

issues with TINUVIN-1130 solubility and dispersion

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Compound of Interest

Compound Name: TINUVIN-1130

Cat. No.: B3417381

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Technical Support Center: TINUVIN-1130

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **TINUVIN-1130**.

Frequently Asked Questions (FAQs)

Q1: What is TINUVIN-1130 and what is its primary function?

A1: **TINUVIN-1130** is a liquid ultraviolet (UV) absorber belonging to the hydroxyphenyl-benzotriazole class.[1][2][3][4] Its primary function is to protect materials from degradation caused by exposure to UV radiation by absorbing harmful UV rays.[3][4][5] It is particularly effective in the UV-A and UV-B regions.[5][6]

Q2: In what physical form is **TINUVIN-1130** supplied?

A2: **TINUVIN-1130** is a yellow to light amber viscous liquid.[1][2][7][8]

Q3: What are the main applications of **TINUVIN-1130**?

A3: It is extensively used in solvent-based and water-borne coatings for industrial and automotive applications, as well as for protecting light-sensitive substrates like wood and plastics.[1][3][5][7][9][10]



Q4: Can **TINUVIN-1130** be used in combination with other additives?

A4: Yes, for enhanced performance, **TINUVIN-1130** is often used in synergy with Hindered Amine Light Stabilizers (HALS) such as TINUVIN-292 or TINUVIN-123.[1][3][7][11] This combination offers superior protection against gloss reduction, cracking, blistering, and color change.[1][3]

Troubleshooting Guide Issue 1: Poor Solubility or Miscibility in a Solvent-Based

 Question: My TINUVIN-1130 is not dissolving or is forming a hazy solution in my solventbased formulation. What should I do?

Answer:

System

- Verify Solvent Compatibility: TINUVIN-1130 is miscible with a wide range of common organic solvents.[1][2][3] Refer to the miscibility data table below to ensure you are using a compatible solvent.
- Check for Contamination: Water contamination in your solvent can lead to miscibility issues as TINUVIN-1130 is not miscible with water.[1][2][8] Ensure your solvent is anhydrous.
- Consider Co-solvents: While highly miscible with many solvents, in complex mixtures, the overall polarity of the system might be suboptimal. The addition of a small amount of a highly compatible co-solvent (e.g., butyl acetate, xylene) can improve solubility.
- Gentle Warming and Agitation: Applying gentle heat (e.g., up to 40-50°C) and continuous stirring can facilitate dissolution. Avoid excessive temperatures to prevent degradation.

Issue 2: Difficulty with Dispersion in a Water-Borne System

Question: I am seeing phase separation, cloudiness, or particle formation when adding
 TINUVIN-1130 to my aqueous formulation. How can I resolve this?



Answer:

- Pre-dilution is Key: Direct addition of TINUVIN-1130 to water-borne systems is not recommended due to its immiscibility.[1][8] The most effective method is to pre-dilute TINUVIN-1130 with a water-miscible solvent before incorporating it into the aqueous phase.[1][3][7]
- Recommended Co-solvents: Suitable water-miscible solvents for pre-dilution include butylcarbitol and diethylene glycol diethyl ether.[1][7][8][11]
- Ratio of Co-solvent to TINUVIN-1130: A common starting point is a 1:1 ratio of TINUVIN-1130 to the water-miscible solvent. This mixture can then be added to the water-borne system under agitation. The optimal ratio may need to be determined experimentally for your specific formulation.
- Use of Surfactants/Emulsifiers: In some cases, the use of a suitable non-ionic surfactant can aid in creating a stable emulsion of TINUVIN-1130 in the aqueous phase.

Issue 3: High Viscosity of TINUVIN-1130 Leading to Handling Problems

- Question: TINUVIN-1130 is very viscous and difficult to handle and transfer accurately. How can I manage this?
- Answer:
 - Gentle Warming: The viscosity of TINUVIN-1130 decreases with an increase in temperature. Gently warming the container in a water bath to around 40-60°C can significantly lower its viscosity, making it easier to pour and measure.
 - Pre-dissolving in a Solvent: For easier addition to a larger batch, you can prepare a stock solution of TINUVIN-1130 in a compatible solvent that is also a component of your final formulation.

Data Presentation

Table 1: Physical and Chemical Properties of TINUVIN-1130



Property	Value
Appearance	Yellow to light amber viscous liquid[1][2]
Dynamic Viscosity at 20°C	7400 mPa·s[1][2]
Density at 20°C	1.17 g/cm ³ [1][2]

Table 2: Miscibility of **TINUVIN-1130** in Various Solvents at 20°C

Solvent	Miscibility (g/100 g solution)
Butylcarbitol	> 50[1][2][3]
Butanol	> 50[1][2][3]
Butyl acetate	> 50[1][2][3]
Ethylglycol	> 50[1][2][3]
1-methoxypropylacetate-2	> 50[1][2][3]
Methyl ethyl ketone (MEK)	> 50[1][2][3]
Xylene	> 50[1][2][3]
Hexanedioldiacrylate	> 50[1][2]
Trimethylolpropanetriacrylate	> 50[1][2]
Water	Not miscible[1][2][3]

Experimental Protocols

Protocol 1: Preparation of a Solvent-Based Coating with TINUVIN-1130

- Component Preparation: Weigh out all formulation components (resin, solvents, pigments, other additives) in separate, clean containers.
- Resin Dissolution: In a suitable mixing vessel, add the primary solvent(s) and then slowly add the resin under constant agitation until it is completely dissolved.



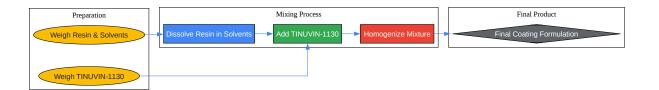
- Pigment Dispersion (if applicable): If the formulation is pigmented, add the pigments to the resin solution and disperse them using appropriate equipment (e.g., high-speed disperser) to achieve the desired fineness of grind.
- Additive Incorporation: In a separate container, weigh the required amount of TINUVIN-1130.
 If necessary, gently warm it to reduce viscosity for easier handling.
- Addition of TINUVIN-1130: Slowly add the TINUVIN-1130 to the vortex of the stirred resin/pigment mixture.
- Homogenization: Continue mixing for a minimum of 15-30 minutes to ensure complete and uniform incorporation of TINUVIN-1130.
- Final Let-down: Add any remaining solvents or other components as per the formulation, and mix until the coating is homogeneous.

Protocol 2: Incorporation of TINUVIN-1130 into a Water-Borne Coating

- Component Preparation: Weigh out all components of the water-borne formulation (e.g., acrylic emulsion, water, coalescing agents, pigments).
- Pre-dilution of **TINUVIN-1130**: In a separate, clean beaker, weigh the required amount of **TINUVIN-1130**. Add an equal weight of a water-miscible solvent (e.g., butylcarbitol) to the **TINUVIN-1130**.
- Mixing the Pre-dilution: Stir the TINUVIN-1130 and co-solvent mixture until it forms a homogeneous, less viscous solution.
- Addition to the Formulation: While stirring the main water-borne formulation, slowly add the pre-diluted TINUVIN-1130 solution.
- Homogenization: Increase the mixing speed moderately and continue to stir for at least 30 minutes to ensure a stable and uniform dispersion.
- Final Adjustments: Proceed with the addition of other components like thickeners as required by the formulation.

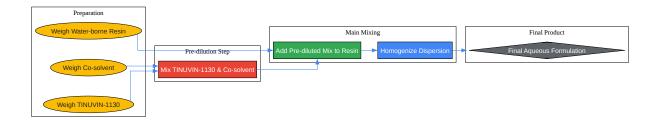


Visualizations



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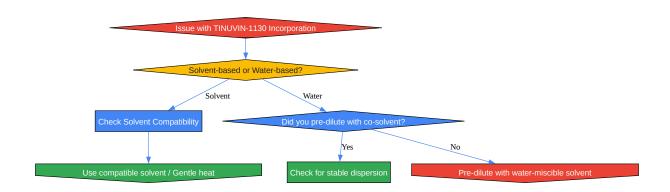
Caption: Workflow for incorporating **TINUVIN-1130** into a solvent-based system.



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Caption: Recommended workflow for dispersing **TINUVIN-1130** in a water-borne system.





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Caption: Troubleshooting logic for **TINUVIN-1130** solubility and dispersion issues.

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